

# c-Met-IN-17: A Comprehensive Technical Guide to its Biological Activity

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: *c-Met-IN-17*

Cat. No.: *B15574924*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the biological activity of **c-Met-IN-17**, a potent and selective inhibitor of the c-Met receptor tyrosine kinase. This document consolidates available quantitative data, details key experimental methodologies, and visualizes the relevant biological pathways and workflows to support further research and development efforts.

## Core Biological Activity: Potent Inhibition of c-Met Kinase

**c-Met-IN-17** has been identified as a potent, ATP-competitive, type-III inhibitor of the c-Met kinase.<sup>[1][2][3]</sup> Its inhibitory activity has been quantified against both the wild-type (WT) enzyme and the D1228V mutant, a clinically relevant variant.

### Table 1: In Vitro Biochemical Potency of c-Met-IN-17

Target	Assay Format	IC50 (μM)	Reference
c-Met (Wild-Type)	ADP-Glo Kinase Assay	0.031	[1]
c-Met (D1228V Mutant)	ADP-Glo Kinase Assay	0.068	[1]

## In Vivo Pharmacokinetics

Pharmacokinetic studies in Wistar rats have demonstrated that **c-Met-IN-17** possesses excellent bioavailability.[1] Following intravenous administration, the compound exhibits favorable pharmacokinetic properties, suggesting its potential for in vivo applications.

**Table 2: In Vivo Pharmacokinetic Parameters of c-Met-IN-17 in Wistar Rats**

Route of Administration	Dose (mg/kg)	Clearance (Cl) (mL/min/kg)	Volume of Distribution (V <sub>ss_obs</sub> ) (L/kg)	Bioavailability (%)	Reference
Intravenous (i.v.)	0.5	60	4.6	100	[1]

## Experimental Protocols

The following sections detail the methodologies employed to characterize the biological activity of **c-Met-IN-17**.

### In Vitro c-Met Kinase Inhibition Assay (ADP-Glo™ Assay)

This assay quantifies the enzymatic activity of c-Met kinase by measuring the amount of ADP produced during the phosphorylation reaction.

Materials:

- Recombinant human c-Met kinase (wild-type and D1228V mutant)
- **c-Met-IN-17**
- ATP
- Suitable kinase substrate (e.g., Poly(Glu, Tyr) 4:1)
- Kinase Assay Buffer (e.g., 50 mM HEPES pH 7.5, 10 mM MgCl<sub>2</sub>, 1 mM EGTA, 0.01% Brij-35, 2 mM DTT)
- ADP-Glo™ Kinase Assay Kit (Promega)
- 384-well white plates

Procedure:

- Prepare serial dilutions of **c-Met-IN-17** in kinase assay buffer.
- In a 384-well plate, add the c-Met kinase, the test compound (**c-Met-IN-17**) or vehicle control, and the kinase substrate.
- Initiate the kinase reaction by adding ATP.
- Incubate the reaction mixture at room temperature for a specified time (e.g., 60 minutes).
- Stop the kinase reaction and deplete the remaining ATP by adding the ADP-Glo™ Reagent.
- Incubate for 40 minutes at room temperature.
- Add the Kinase Detection Reagent to convert ADP to ATP and generate a luminescent signal.
- Incubate for 30 minutes at room temperature.
- Measure the luminescence using a plate reader.
- Calculate the IC<sub>50</sub> values by plotting the percentage of inhibition against the logarithm of the inhibitor concentration.

## In Vivo Pharmacokinetic Study in Wistar Rats

This study design is typical for assessing the pharmacokinetic profile of a novel compound.

Materials and Methods:

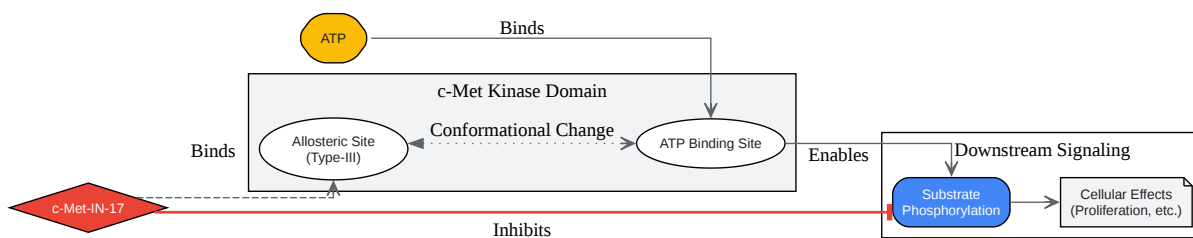
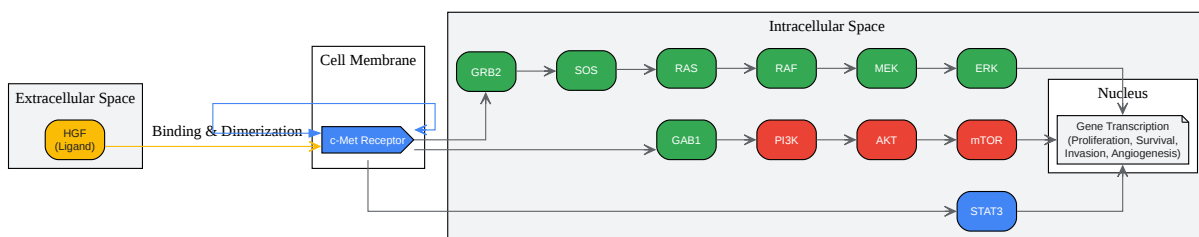
- Male Wistar rats
- **c-Met-IN-17** formulated for intravenous administration (e.g., in a solution of DMSO, PEG300, and saline)
- Blood collection supplies (e.g., heparinized tubes)
- LC-MS/MS system for bioanalysis

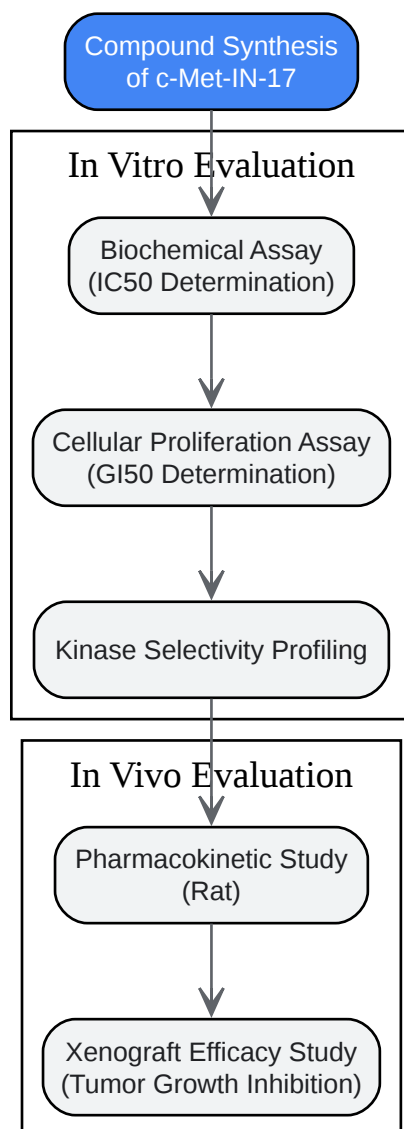
Procedure:

- Administer **c-Met-IN-17** to a cohort of Wistar rats via intravenous injection at a dose of 0.5 mg/kg.
- Collect blood samples at multiple time points post-administration (e.g., 0.083, 0.25, 0.5, 1, 2, 4, 8, and 24 hours).
- Process the blood samples to separate plasma.
- Extract **c-Met-IN-17** from the plasma samples.
- Quantify the concentration of **c-Met-IN-17** in the plasma samples using a validated LC-MS/MS method.
- Perform pharmacokinetic analysis using appropriate software to determine parameters such as clearance (Cl) and volume of distribution (V<sub>ss</sub>).

## Signaling Pathways and Mechanisms

The diagrams below illustrate the c-Met signaling pathway, the mechanism of action of **c-Met-IN-17**, and a typical experimental workflow.





[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [aacrjournals.org](http://aacrjournals.org) [[aacrjournals.org](http://aacrjournals.org)]
- 2. [pubs.acs.org](http://pubs.acs.org) [[pubs.acs.org](http://pubs.acs.org)]

- [3. pubs.acs.org \[pubs.acs.org\]](https://pubs.acs.org)
- To cite this document: BenchChem. [c-Met-IN-17: A Comprehensive Technical Guide to its Biological Activity]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15574924/docs#c-met-in-17-a-comprehensive-technical-guide-to-its-biological-activity\]](https://www.benchchem.com/product/b15574924/docs#c-met-in-17-a-comprehensive-technical-guide-to-its-biological-activity)

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)